

Personal protective equipment for handling 2-Amino-4-bromobutanoic acid hydrobromide

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Compound of Interest

Compound Name: 2-Amino-4-bromobutanoic acid
hydrobromide

Cat. No.: B1283170

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Essential Safety and Handling Guide for 2-Amino-4-bromobutanoic Acid Hydrobromide

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for handling **2-Amino-4-bromobutanoic acid hydrobromide** (CAS No: 15159-65-6). Adherence to these guidelines is critical to ensure personal safety and proper management of this chemical in a laboratory setting.

1. Hazard Identification and Personal Protective Equipment (PPE)

2-Amino-4-bromobutanoic acid hydrobromide is a chemical that requires careful handling due to its potential hazards. It is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Therefore, the use of appropriate personal protective equipment is mandatory.

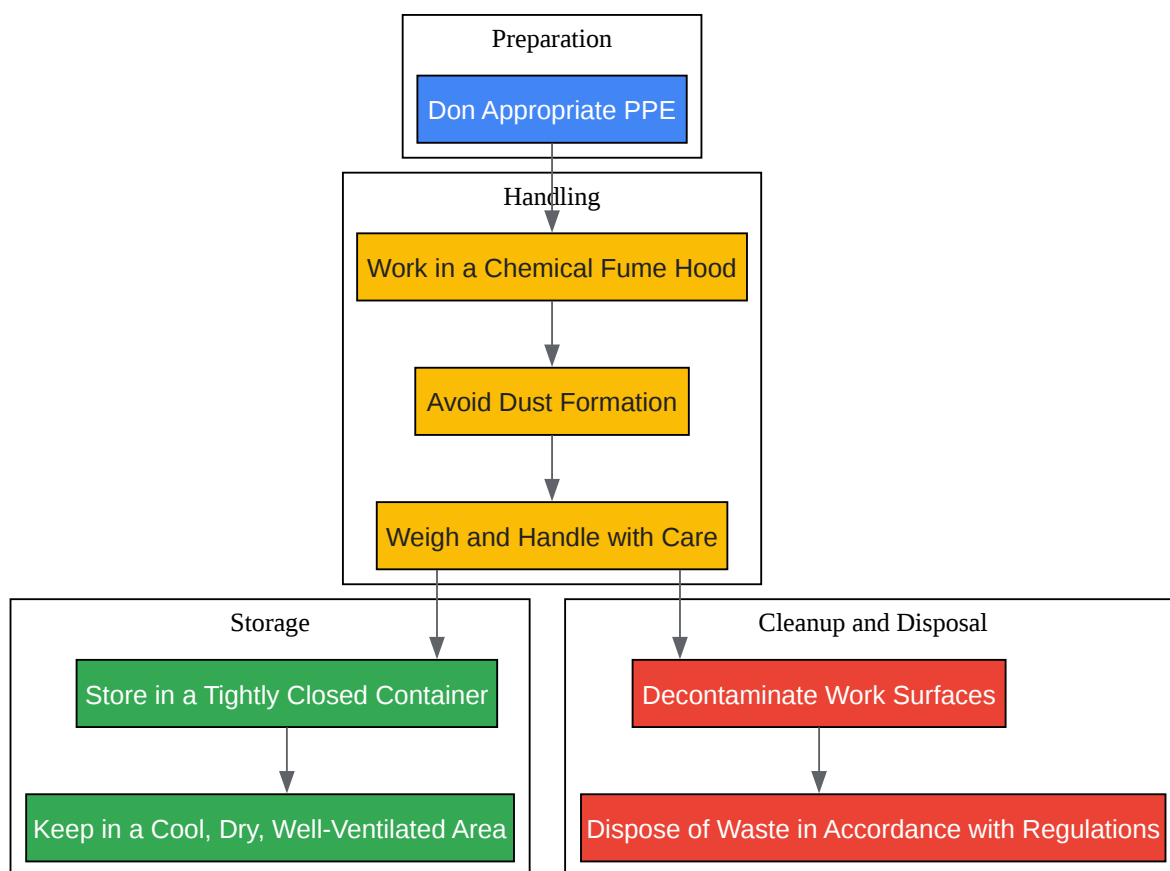
Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specific Requirement	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask)[2]	To prevent inhalation of dust particles which can cause respiratory irritation.
Eye Protection	Safety glasses with side-shields or goggles.	To protect eyes from dust particles and potential splashes, preventing serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact which can cause irritation.[1]
Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.

2. Safe Handling and Operational Plan

A systematic approach to handling this compound is crucial to minimize exposure and ensure safety.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-Amino-4-bromobutanoic acid hydrobromide**.

Step-by-Step Handling Procedures:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. An eyewash station and safety shower should be readily accessible.[2] All personnel involved must be trained on the hazards and proper handling procedures.

- Engineering Controls: All work with **2-Amino-4-bromobutanoic acid hydrobromide** should be conducted in a properly functioning chemical fume hood to ensure adequate ventilation.
[2]
- Handling:
 - Avoid the formation of dust when handling the solid material.[2][3]
 - Use non-sparking tools.[3]
 - Do not breathe dust.[2]
 - Avoid contact with skin, eyes, and clothing.[2][3]
- Storage: Store the compound in a tightly sealed container in a dry, cool, and well-ventilated place.[2][3] It should be stored away from strong oxidizing agents, alkaline materials, and strong bases.[2]

3. Disposal Plan

Contaminated materials and waste should be handled as hazardous waste.

- Waste Collection: Collect waste material in a suitable, labeled container. Avoid mixing with incompatible materials.
- Disposal: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter the environment.[2]

4. Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In case of inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

- In case of ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them plenty of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

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